

L-TYROSINE (1-13C): A Technical Guide to Properties, Analytics, and Applications

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Compound of Interest

Compound Name: L-TYROSINE (1-13C)

Cat. No.: B1579896

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Executive Summary

L-Tyrosine (1-13C) is a stable isotopologue of the non-essential amino acid L-tyrosine, distinguished by the substitution of the carboxyl carbon (C1) with Carbon-13. Unlike radioisotopes (e.g.,

), it is non-radioactive, allowing for safe use in human clinical trials and metabolic flux analysis (MFA).

This guide addresses the specific technical challenges associated with **L-Tyrosine (1-13C)**—primarily its low aqueous solubility and the precise detection of its isotopic signature. It serves as a definitive reference for integrating this isotopologue into proteomic workflows, liver function assessments, and NMR-based structural biology.

Part 1: Molecular Identity & Isotopic Physics

The utility of **L-Tyrosine (1-13C)** relies on the stability of the isotope and its specific position within the molecular framework. The label is located at the

-carboxyl group, which dictates its fate in catabolic pathways (often released as

during decarboxylation).

Structural Specifications

- Chemical Formula:
- Systematic Name: (2S)-2-amino-3-(4-hydroxyphenyl)propanoic acid (1-)
- Isotopic Enrichment: Typically atom % [\[1\]](#)
- Chirality: L-isomer (S-configuration)

Mass Spectrometry Shift

The substitution of

(12.00000 Da) with

(13.00335 Da) results in a precise mass shift.

Property	Unlabeled L-Tyrosine	L-Tyrosine (1-13C)	Shift ()
Monoisotopic Mass	181.0739 Da	182.0772 Da	+1.0033 Da
Molecular Weight (Avg)	181.19 g/mol	~182.19 g/mol	~1.0 g/mol
Primary MS Ion	m/z 182.08	m/z 183.08	+1 m/z

“

Critical Note for MS Analysis: Ensure your mass spectrometer resolution is sufficient to distinguish the M+1 isotopologue from the natural abundance M+1 peak of the analyte (though with >99% enrichment, the signal-to-noise ratio is usually distinct).

Part 2: Physicochemical Profile

The most common failure point in handling **L-Tyrosine (1-13C)** is incorrect solubilization. Tyrosine is one of the least soluble amino acids in neutral water.

Solubility & Stability Data

Solvent System	Solubility Limit ()	Notes
Water (Neutral pH)	~0.45 g/L (2.5 mM)	Poor. Not recommended for stock solutions.
1 M HCl	> 20 g/L	Excellent. Protonation of the amine group increases solubility.
1 M NaOH	> 20 g/L	Good. Deprotonation of the carboxyl/phenol groups.
PBS (pH 7.4)	< 0.5 g/L	Poor. Risk of precipitation during storage.

Spectroscopic Signatures (NMR)

In Nuclear Magnetic Resonance (NMR), the 1-13C label provides a massive signal enhancement at the carbonyl position.

- NMR Shift: The labeled carboxyl carbon (C1) appears at ~172–177 ppm (pH dependent).

- Coupling: Unlike Uniformly Labeled (U-13C) tyrosine, **L-Tyrosine (1-13C)** lacks
-
J-coupling to the
-carbon (C2), simplifying the spectrum to a singlet (unless high-resolution proton coupling is observed).

Part 3: Applications & Mechanisms[2][3]

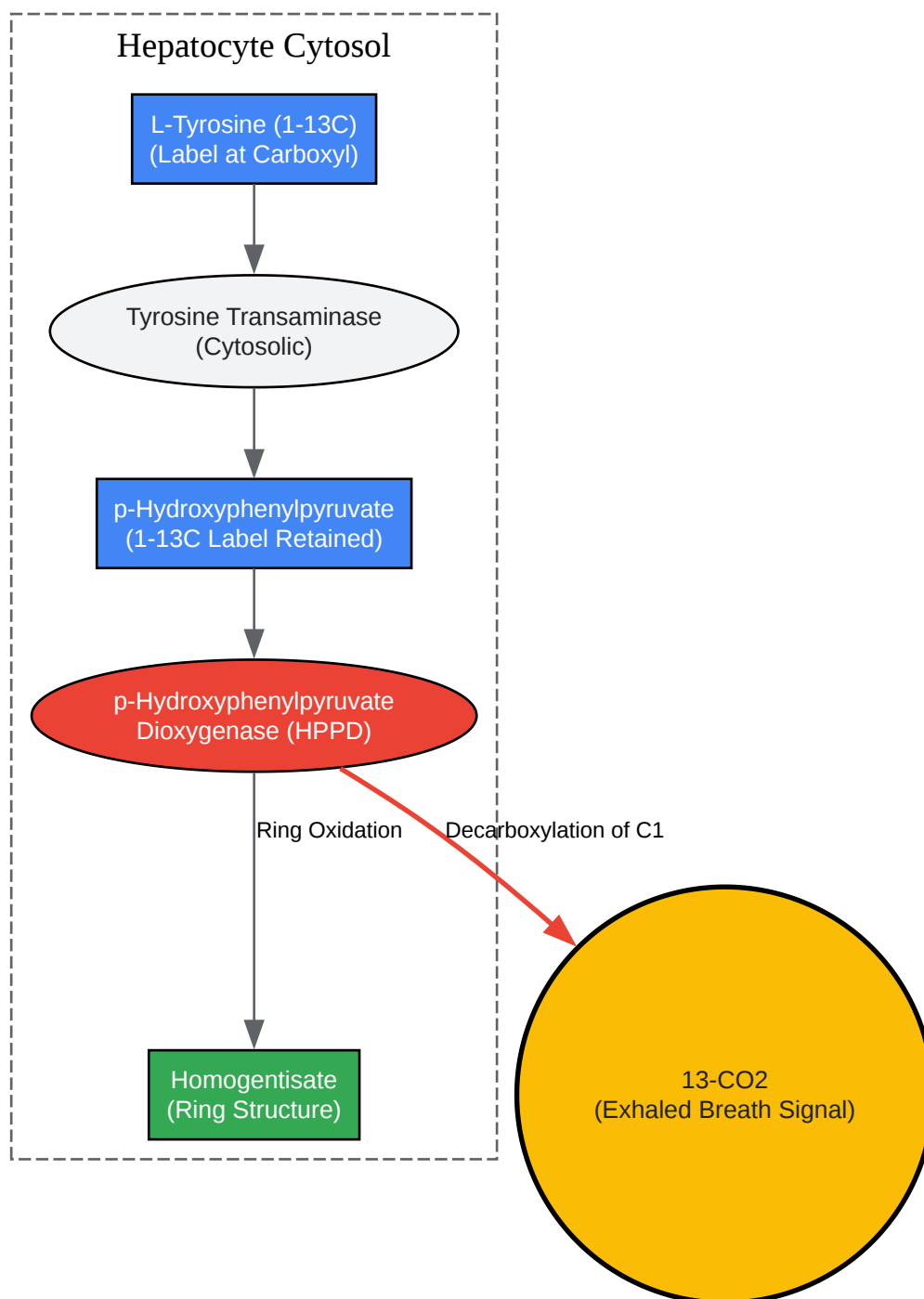
Clinical Breath Tests (Liver Function)

L-Tyrosine (1-13C) is a probe for cytosolic liver function.

- Ingestion: The tracer is absorbed and transported to the liver.
- Catabolism: It undergoes transamination to
-hydroxyphenylpyruvate.[2]
- Decarboxylation (The Signal): The enzyme
-hydroxyphenylpyruvate dioxygenase (HPPD) converts the intermediate to homogentisate.[2]
Crucially, this step releases the C1 carboxyl group as
.
• Detection: The
is exhaled and measured via Isotope Ratio Mass Spectrometry (IRMS).[3]

Visualization: The Catabolic Fate of C1

The following diagram illustrates why the C1 label is ideal for breath tests (release as gas) but potentially unsuitable for tracing downstream metabolites like fumarate.



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Caption: Metabolic fate of **L-Tyrosine (1-13C)**. The C1 label is released as CO₂ during the HPPD enzymatic step.

Part 4: Experimental Protocol

Protocol: Preparation of Self-Validating SIL-IS Stock

Purpose: Create a stable, verified Internal Standard (SIL-IS) stock for LC-MS/MS quantification of Tyrosine in plasma.

Reagents

- **L-Tyrosine (1-13C)** (Solid, >99% purity)
- 0.1 M Hydrochloric Acid (HCl) (LC-MS Grade)
- Deionized Water (18.2 MΩ)

Workflow

- Gravimetric Preparation (Primary Stock):
 - Weigh exactly

mg of **L-Tyrosine (1-13C)** into a glass vial.
 - Add 10.0 mL of 0.1 M HCl. (Do not use pure water; solubility will fail).
 - Vortex for 60 seconds. Inspect for clarity. If particles remain, sonicate for 5 minutes at room temperature.
 - Result: 1.0 mg/mL (approx. 5.5 mM) stock solution.
- Self-Validation Step (UV Quantification):
 - Dilute an aliquot 1:100 in 0.1 M HCl.
 - Measure Absorbance at 274 nm (Tyrosine

in acid).
 - Calculate concentration using Beer-Lambert Law (

).
 - Acceptance Criteria: Calculated concentration must be within $\pm 5\%$ of gravimetric target.

- Storage:
 - Aliquot into amber glass vials.
 - Store at

(Stable for 6 months).
 - Thawing: Vortex vigorously after thawing to redissolve any micro-precipitates.

Part 5: Handling & Safety Data

- Storage: Room temperature (dry powder). Protect from light and moisture.
- Safety (SDS Summary):
 - GHS Classification: Skin Irrit. 2, Eye Irrit. 2A, STOT SE 3 (Respiratory).
 - PPE: Wear nitrile gloves and safety glasses. Avoid inhalation of dust.
- Isotope Effects: Negligible biological isotope effect for metabolic tracing; safe for human consumption in approved clinical protocols.

References

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- PubChem.L-Tyrosine-1-13C Compound Summary. National Library of Medicine.
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- Evonik Health Care.Enhancing the solubility of L-Tyrosine in cell culture media applications.

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Sources

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